

# Proper Disposal of 1-Indanol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 1-Indanol

Cat. No.: B7721596

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**IMMEDIATE SAFETY AND HANDLING:** Before commencing any disposal procedures for **1-Indanol**, it is imperative to adhere to strict safety protocols to mitigate risks. **1-Indanol** is classified as harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[1][2][3]

**Engineering Controls:** All handling of **1-Indanol** should be conducted in a well-ventilated area, ideally within a certified chemical fume hood.[4]

**Personal Protective Equipment (PPE):** Appropriate PPE must be worn at all times when handling **1-Indanol**. This includes:

- **Eye Protection:** Chemical safety goggles or glasses that meet NIOSH (US) or EN 166 (EU) standards.[4]
- **Hand Protection:** Chemically resistant gloves. Gloves should be inspected for integrity before use and properly removed and discarded after handling the material.[4]
- **Body Protection:** A laboratory coat or apron to prevent skin contact.[4][5]
- **Respiratory Protection:** For operations that may generate dust, a NIOSH-approved N95 dust mask or a self-contained breathing apparatus should be used.[5][6]

**Hygiene:** After handling **1-Indanol**, thoroughly wash hands and any exposed skin.[1] Do not eat, drink, or smoke in designated chemical handling areas.[4]

## Step-by-Step Disposal Procedure

The primary and mandated method for the disposal of **1-Indanol** and its contaminated materials is through a licensed hazardous waste disposal company.<sup>[1][3][4]</sup> Under no circumstances should **1-Indanol** be disposed of down the drain or in regular solid waste streams.<sup>[4][7][8]</sup>

- Waste Identification and Segregation:
  - Identify all waste streams containing **1-Indanol**. This encompasses the pure chemical, solutions containing **1-Indanol**, and any contaminated laboratory materials such as pipette tips, weighing boats, gloves, and wipes.<sup>[4]</sup>
  - Segregate **1-Indanol** waste from other chemical waste streams to prevent potentially hazardous reactions. It is particularly important to keep it away from strong oxidizing agents.<sup>[1]</sup>
- Waste Collection and Containerization:
  - Collect all **1-Indanol** waste in a designated, robust, and leak-proof container. The original product container is often a suitable option if it is in good condition.<sup>[4]</sup>
  - Ensure the container is compatible with **1-Indanol** and will not degrade.
- Labeling:
  - Clearly and accurately label the waste container with the words "Hazardous Waste," the full chemical name "**1-Indanol**," and the CAS number (6351-10-6).<sup>[1][4]</sup>
  - The label should also include the approximate quantity of waste and the date of accumulation to comply with institutional and regulatory requirements.<sup>[4]</sup>
- Temporary Storage in the Laboratory:
  - Store the sealed waste container in a designated and secure Satellite Accumulation Area (SAA).

- The SAA must be a cool, dry, and well-ventilated location, away from sources of heat or ignition.<sup>[4]</sup>
- Keep the waste container closed at all times, except when adding waste.
- Arranging for Disposal:
  - Once the waste container is full, or in accordance with your institution's specific guidelines for waste accumulation times, arrange for a pickup from your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.<sup>[4]</sup>

## Spill Management

In the event of a **1-Indanol** spill, the following steps should be taken:

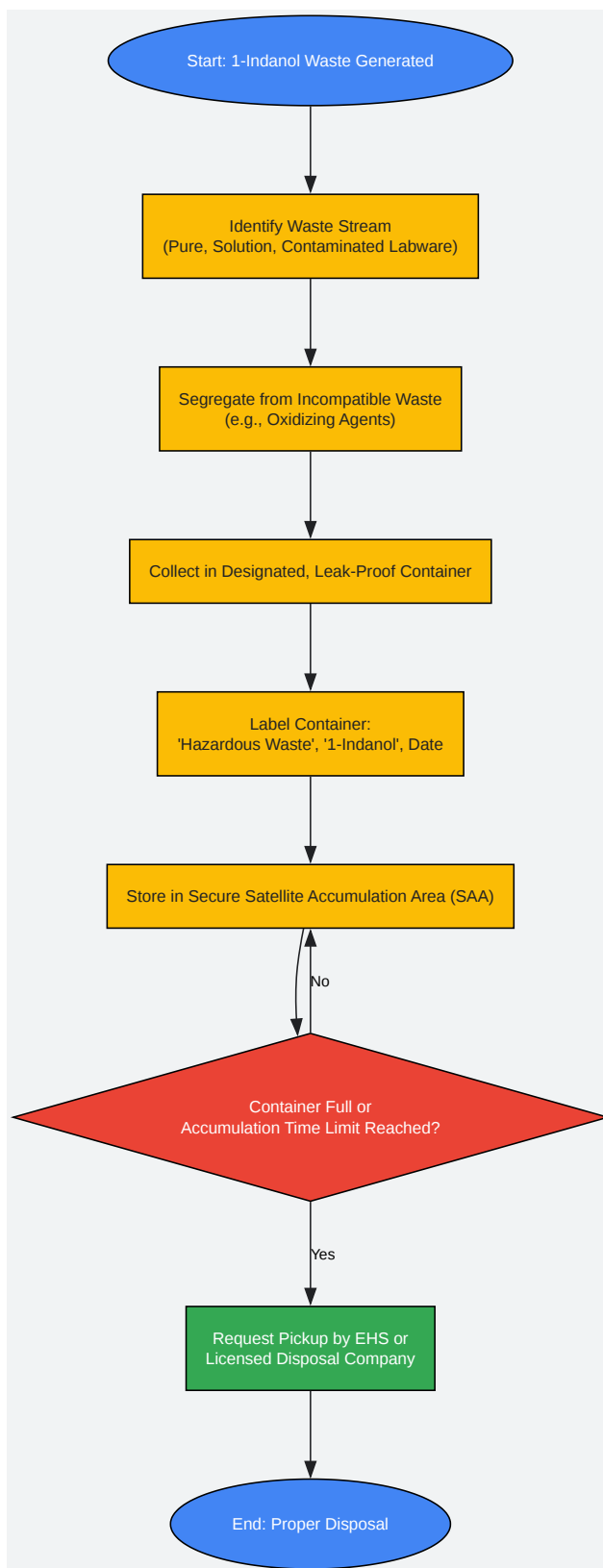
- Small Spills: Wearing appropriate PPE, carefully sweep up the solid material, minimizing dust generation.<sup>[1][3]</sup> Place the spilled material and any contaminated cleaning materials into a suitable, sealed container for disposal as hazardous waste.<sup>[9]</sup>
- Large Spills: If the spill is large or you feel it is unsafe to handle, evacuate the immediate area, alert others, and contact your institution's emergency response team or EHS office.<sup>[10]</sup>

## Quantitative Data Summary

While specific regulatory disposal limits for **1-Indanol** are not broadly established, the following table summarizes key quantitative data relevant to its safe handling and disposal.

Property	Value	Source
CAS Number	6351-10-6	[1]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[1]
Molecular Weight	134.18 g/mol	[2]
Melting Point	50 - 54 °C	[1]
Boiling Point	128 °C @ 12 mmHg	[6]
Flash Point	> 145 °C	[1]
Autoignition Temperature	460 °C	[1]

## 1-Indanol Disposal Workflow



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Caption: Workflow for the proper disposal of **1-Indanol** waste.

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